

Application Notes and Protocols for Kinetin Riboside-d5

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Compound of Interest

Compound Name: Kinetin riboside-d5

Cat. No.: B15579689

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Introduction

Kinetin riboside (KR), a naturally occurring cytokinin, has garnered significant interest in biomedical research for its potent anti-proliferative and pro-apoptotic activities in various cancer cell lines.^{[1][2][3][4][5]} Its deuterated analog, **Kinetin riboside-d5** (KR-d5), serves as a valuable tool in metabolic stability studies, pharmacokinetic analyses, and as an internal standard for mass spectrometry-based quantification. Accurate and reproducible experimental outcomes are contingent upon the correct preparation of stock solutions. These application notes provide detailed protocols for the preparation, storage, and application of **Kinetin riboside-d5** stock solutions.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative parameters for the preparation of **Kinetin riboside-d5** stock solutions.

Parameter	Value/Recommendation	Source(s)
Solvents	DMSO (Dimethyl sulfoxide), Methanol	[6]
Dilute aqueous HCl or NaOH	[7][8]	
Typical Stock Concentration	1 mg/mL to 10 mg/mL (or ~3-30 mM)	[9][10]
Storage of Stock Solution	-20°C for long-term storage (up to 1 year)	[8][11]
-80°C for extended long-term storage (up to 2 years)	[11]	
Working Concentration	Typically in the low micromolar (µM) range (e.g., 2.5 µM)	[1][4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Kinetin Riboside-d5 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **Kinetin riboside-d5** in DMSO.

Materials:

- **Kinetin riboside-d5** (powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Calibrated micropipettes
- Vortex mixer

Procedure:

- Pre-weighing Calculation: Determine the required mass of **Kinetin riboside-d5**. The molecular weight of Kinetin riboside is approximately 347.33 g/mol [12]; the d5 variant will have a slightly higher molecular weight. Always refer to the manufacturer's certificate of analysis for the exact molecular weight.
 - Calculation Example (assuming MW = 352.36 g/mol for d5 variant):
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L} \times 352.36 \text{ g/mol} = 3523.6 \text{ mg}$ for 1 L
 - For 1 mL of a 10 mM stock: 3.52 mg
- Weighing: Carefully weigh the calculated amount of **Kinetin riboside-d5** powder and place it into a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube. For example, to prepare a 10 mM solution with 3.52 mg of powder, add 1 mL of DMSO.
- Mixing: Vortex the solution until the **Kinetin riboside-d5** is completely dissolved. Gentle warming in a water bath (37°C) may aid in dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.[8][11]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the stock solution to a final working concentration for use in cell culture experiments.

Materials:

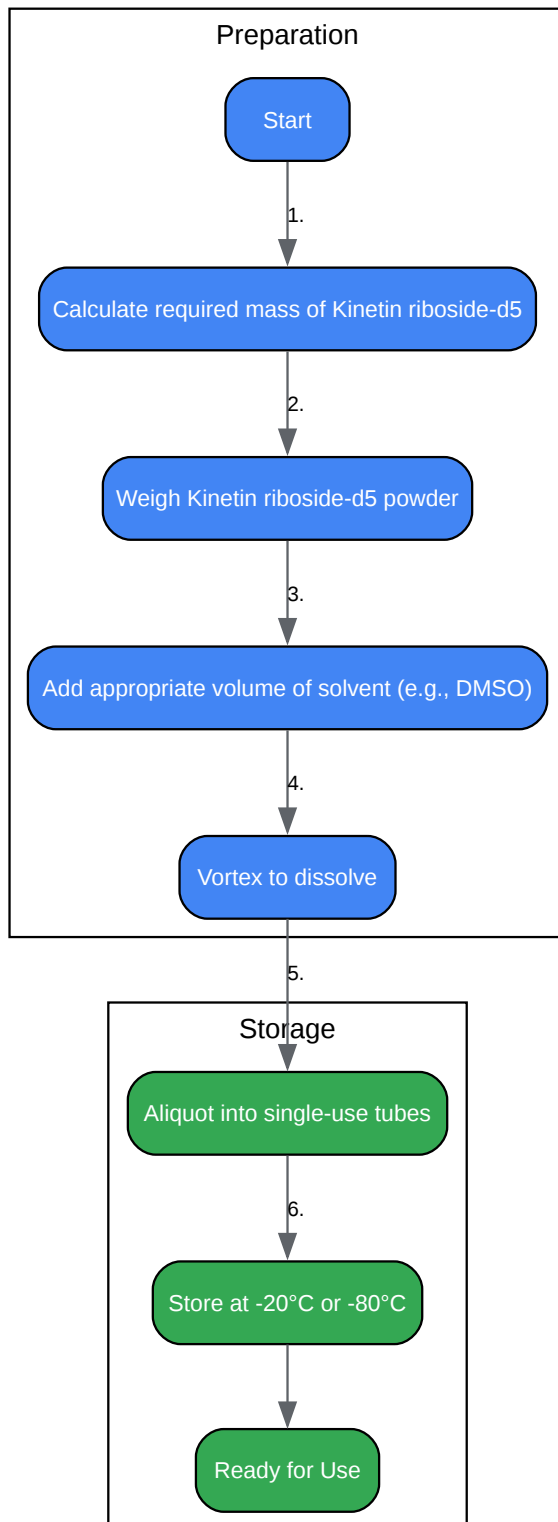
- 10 mM **Kinetin riboside-d5** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile serological pipettes and pipette tips

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **Kinetin riboside-d5** stock solution at room temperature.
- Serial Dilution (Example for a 10 μ M working solution):
 - Perform an initial dilution of the 10 mM stock solution in cell culture medium. For example, add 1 μ L of the 10 mM stock to 999 μ L of medium to obtain a 10 μ M intermediate solution.
 - Further dilute this intermediate solution to achieve the final desired working concentration in your cell culture vessel. For instance, to treat cells in a 6-well plate with a final volume of 2 mL per well and a final concentration of 2.5 μ M, add 500 μ L of the 10 μ M intermediate solution to 1.5 mL of fresh medium in each well.
- Vehicle Control: It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of the solvent (e.g., DMSO) as the treated samples.

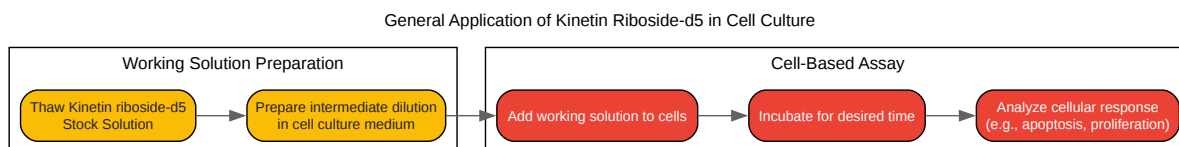
Visualizations

Workflow for Preparing Kinetin Riboside-d5 Stock Solution



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Caption: A step-by-step workflow for the preparation of **Kinetin riboside-d5** stock solutions.



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Caption: A generalized workflow for the application of **Kinetin riboside-d5** in cell culture experiments.

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